

UCB-35440: A Dual-Acting Anti-Inflammatory Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UCB-35440

Cat. No.: B1683355

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

UCB-35440 is a novel investigational compound with a unique dual mechanism of action, functioning as both a 5-lipoxygenase (5-LOX) inhibitor and a histamine H1 receptor antagonist. This dual functionality suggests its potential therapeutic application in inflammatory conditions where both leukotriene and histamine-mediated pathways play a significant role, such as dermatitis and asthma. This document provides a comprehensive overview of the available technical information on **UCB-35440**, including its chemical properties, proposed mechanisms of action, and relevant experimental methodologies for its evaluation.

Core Compound Data

The fundamental physicochemical properties of **UCB-35440** are summarized in the table below. This information is critical for the preparation of stock solutions, determination of molar concentrations in experimental setups, and interpretation of analytical data.

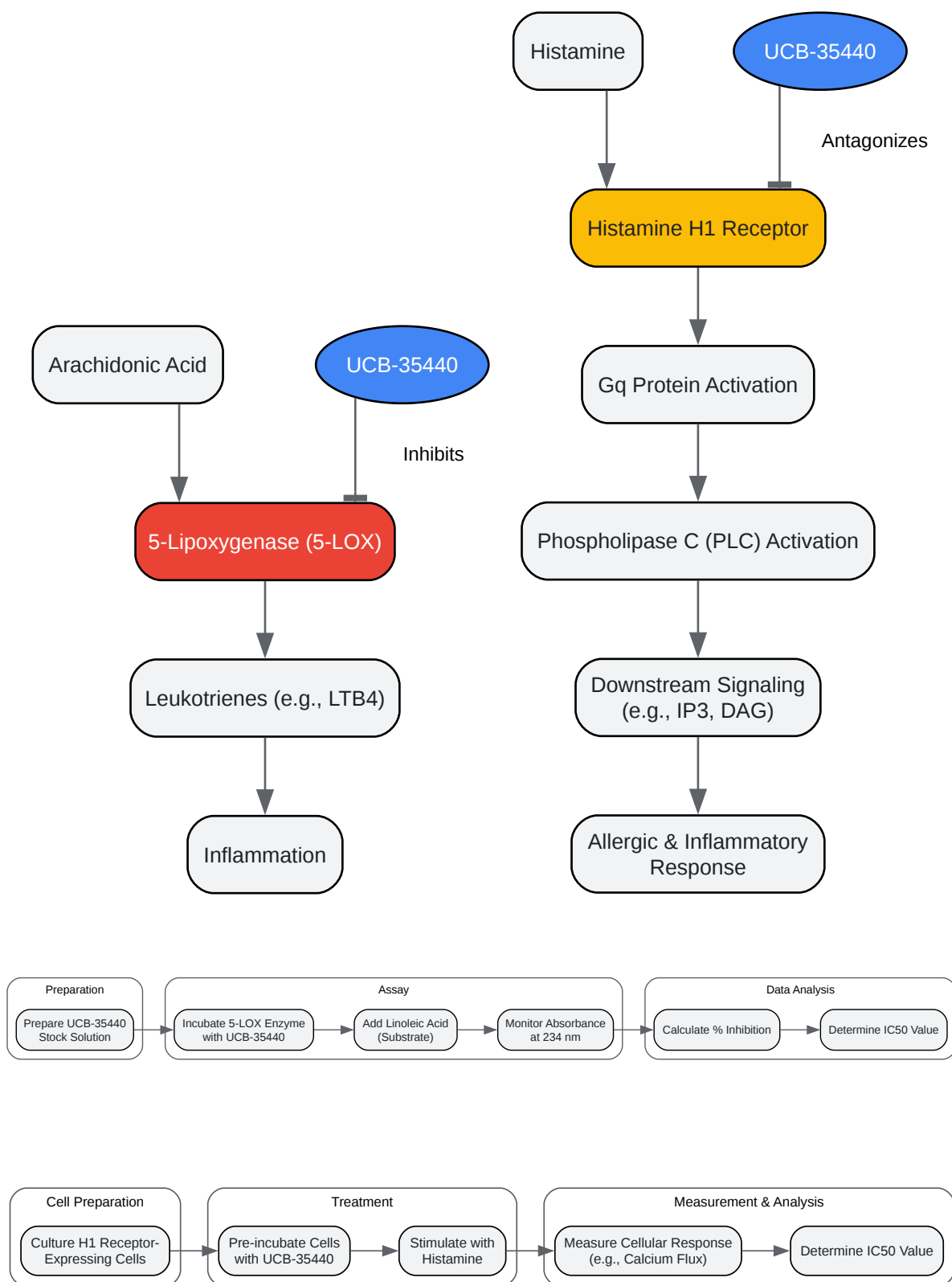
Parameter	Value	Reference
CAS Number	299460-62-1	[1]
Molecular Weight	576.09 g/mol	[1]
Molecular Formula	C31H34ClN5O4	[1]

Mechanism of Action

UCB-35440 exerts its pharmacological effects through the simultaneous modulation of two key inflammatory pathways: the 5-lipoxygenase pathway and the histamine H1 receptor signaling cascade.

Inhibition of 5-Lipoxygenase (5-LOX)

The 5-lipoxygenase enzyme is a critical component in the biosynthesis of leukotrienes, which are potent lipid mediators of inflammation.^{[2][3]} By inhibiting 5-LOX, **UCB-35440** is proposed to block the conversion of arachidonic acid into leukotrienes, thereby reducing the inflammatory response.^{[4][5]} The signaling pathway is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. 5-Lipoxygenase Pathway, Dendritic Cells, and Adaptive Immunity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [Inhibitors of 5-lipoxygenase] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. The 5-lipoxygenase pathway: oxidative and inflammatory contributions to the Alzheimer's disease phenotype - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [UCB-35440: A Dual-Acting Anti-Inflammatory Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683355#ucb-35440-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com